A Comparative Guide to the Reactivity of Phenanthrene and Anthracene

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Compound of Interest

Compound Name:	*Phenanthrene, 9-[(4-methylphenyl)sulfonyl]-*
CAS No.:	*646450-29-5*
Cat. No.:	*B11976135*

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This guide provides an in-depth comparative analysis of the chemical reactivity of phenanthrene and anthracene. As structural isomers ($C_{14}H_{10}$), these polycyclic aromatic hydrocarbons (PAHs) offer a classic case study in how molecular topology dictates chemical behavior. While both are composed of three fused benzene rings, the linear arrangement of anthracene versus the angular fusion in phenanthrene leads to significant differences in thermodynamic stability and reaction pathways. This document is intended for researchers, chemists, and drug development professionals who utilize these scaffolds and require a deep understanding of their comparative reactivity.

The Foundation of Reactivity: Structural and Electronic Differences

The distinct reactivity profiles of anthracene and phenanthrene are not arbitrary; they are a direct consequence of their electronic and structural configurations.

- Thermodynamic Stability: Phenanthrene is thermodynamically more stable than anthracene by approximately 4-8 kcal/mol. This increased stability is attributed to its "bent" configuration,

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which allows for more effective π-electron delocalization across the molecule. The resonance energy per π-electron is higher in phenanthrene, indicating a more stabilized system. Anthracene's linear arrangement creates a less stabilized central ring.

- Aromaticity and Localization Energy: The concept of localization energy—the energy required to remove a pair of π-electrons from the delocalized system to form a bond with an incoming reagent—is crucial. For anthracene, the lowest localization energy is at the C9 and C10 positions. Reactions at these sites disrupt the aromaticity of only the central ring, leaving two intact, stable benzene rings. In contrast, phenanthrene's most reactive site for addition reactions is the C9-C10 bond, which exhibits more isolated double-bond (alkenic) character than any other bond in either molecule.

- Frontier Molecular Orbitals (FMO): The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to predicting reactivity. In anthracene, the HOMO and LUMO are heavily localized on the C9 and C10 positions, making them highly susceptible to both electrophilic attack and cycloadditions. Phenanthrene's frontier orbitals are more diffusely spread across the molecule, but the significant orbital density at the C9-C10 bond still dictates its primary mode of reactivity for additions.

Comparative Reactivity in Key Chemical Transformations

We will now explore the practical consequences of these electronic differences across several major reaction classes, supported by experimental observations.

Oxidation

Oxidation is one of the most striking examples of the divergent reactivity between these isomers. Anthracene is readily oxidized at the 9,10-positions to yield anthraquinone, a highly stable product where two aromatic rings are preserved. Phenanthrene is significantly more resistant to oxidation, and when it does react, it typically undergoes cleavage at the electron-rich 9,10-bond to form diphenic acid, a process that requires breaking a carbon-carbon bond.

Comparative Oxidation Data

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Compound	Oxidizing Agent	Product	Yield	Conditions
Anthracene	CrO_3 in Acetic Acid	9,10-Anthraquinone	~95-97%	Reflux, ~10-40 min
Phenanthrene	Peracetic Acid (H_2O_2)	2,2'-Diphenic Acid	~60-70%	85°C, 3-7 hours

Data compiled from multiple sources indicating typical laboratory yields.[1][2][3]

The data clearly shows that anthracene is oxidized more readily and with higher yield to a stable quinone structure. Phenanthrene requires harsher conditions and longer reaction times to achieve oxidation, which proceeds via ring-opening. Studies on advanced oxidation processes also confirm that anthracene degrades faster than the more stable phenanthrene.[4]

Experimental Protocol: Comparative Oxidation

This protocol outlines a comparative experiment to demonstrate the differential reactivity of anthracene and phenanthrene towards oxidation by a chromic acid solution.

Objective: To visually and analytically compare the rate and product of oxidation for anthracene and phenanthrene.

Materials:

- Anthracene (0.5 g)
- Phenanthrene (0.5 g)
- Glacial Acetic Acid (25 mL)
- Chromium Trioxide (CrO_3, 1.0 g)
- Deionized Water
- Two 50 mL round-bottom flasks with reflux condensers

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- Heating mantles and stir plates
- TLC plates (silica gel), developing chamber
- Filtration apparatus

Procedure:

- Setup: In separate, identical 50 mL round-bottom flasks, place 0.5 g of anthracene in one and 0.5 g of phenanthrene in the other. To each flask, add 5 mL of glacial acetic acid and a magnetic stir bar.
- Reagent Preparation: Prepare the oxidizing solution by carefully dissolving 1.0 g of chromium trioxide in 1 mL of water, and then adding 2.5 mL of glacial acetic acid.[5]
- Reaction Initiation: Fit the reflux condensers to both flasks and begin stirring and gentle heating. Once the solutions are refluxing, add the chromium trioxide solution dropwise to each flask through the condenser over a period of 5 minutes.
- Observation & Reaction: Heat the flasks under reflux for 20 minutes. Observe any changes in color and the formation of precipitates. The anthracene reaction should proceed rapidly, forming a yellow precipitate of anthraquinone. The phenanthrene solution will likely show a much slower reaction or color change.
- Work-up & Isolation: After the reflux period, cool the flasks to room temperature. Pour the contents of each flask into separate beakers containing 20 mL of cold water.
- Analysis: Filter the precipitate from each reaction mixture using a Buchner funnel. Wash the collected solids with water until the filtrate runs clear. Dry the products. The yield from the anthracene reaction should be significantly higher. Analyze both products via TLC and melting point to confirm the formation of anthraquinone from anthracene and the large amount of unreacted starting material from the phenanthrene flask.

Causality: The rapid formation of the stable, conjugated anthraquinone from anthracene is energetically favorable. The two outer benzene rings remain intact, preserving significant aromatic stabilization. For phenanthrene to form a quinone at the 9,10-position, it would disrupt the more stable aromatic system of the entire molecule, making this pathway less favorable.

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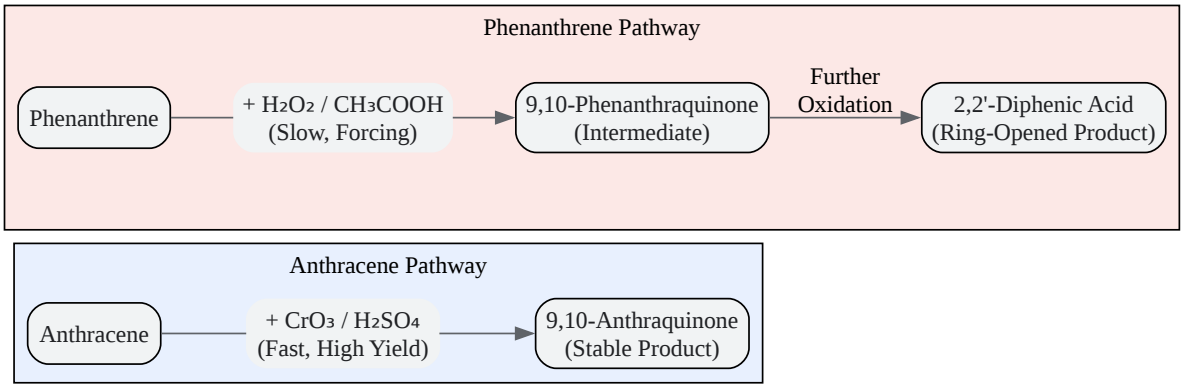
Instead, the more energetic, ring-opening pathway to diphenic acid is preferred under forcing conditions.

Diagram: Oxidation Pathways



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Caption: Comparative oxidation pathways of anthracene and phenanthrene.

Cycloaddition (Diels-Alder Reaction)

The Diels-Alder reaction is a defining test of reactivity for these isomers. Anthracene acts as an excellent diene, readily reacting with dienophiles like maleic anhydride across its 9,10-positions. This [4+2] cycloaddition is facile because it isolates the aromaticity of the two terminal rings in the product. Phenanthrene does not undergo the Diels-Alder reaction. Its 9,10-bond, while reactive, does not possess the correct geometry or electronic character to function as the diene component in a concerted cycloaddition.[6]

Comparative Diels-Alder Data

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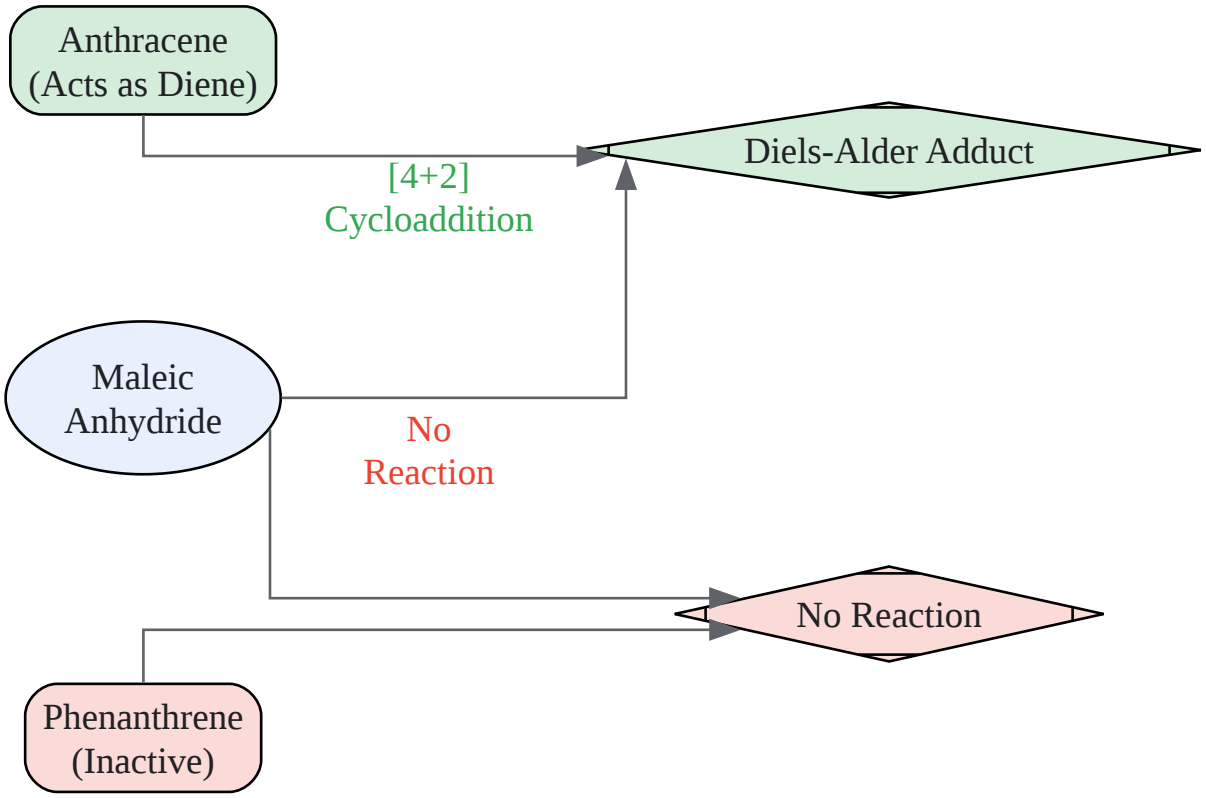
Compound	Dienophile	Reactivity	Product
Anthracene	Maleic Anhydride	High	9,10-dihydro-9,10-ethanoanthracene-11,12-dicarboxylic anhydride
Phenanthrene	Maleic Anhydride	None	No Reaction

Diagram: Diels-Alder Reactivity



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Caption: Anthracene's success vs. phenanthrene's failure in Diels-Alder.

Electrophilic Aromatic Substitution (EAS)

Both molecules undergo electrophilic aromatic substitution, but the site of attack and relative rates differ.

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- Anthracene: Substitution occurs preferentially at the C9 and C10 positions. The intermediate sigma complex (arenium ion) formed by attack at C9 is highly stabilized, as it preserves two intact benzene rings.

- Phenanthrene: Substitution is more complex. While the C9 and C10 positions are reactive, phenanthrene can also be substituted at positions C1, C3, C6, and C8, depending on the reaction conditions. The formation of the sigma complex is generally less favorable than for anthracene, making phenanthrene slightly less reactive towards EAS.

Conclusion

The comparison between phenanthrene and anthracene is a foundational lesson in physical organic chemistry. The seemingly subtle difference between linear and angular ring fusion creates profound changes in stability, electron distribution, and ultimately, chemical destiny.

- Anthracene's reactivity is dominated by its central ring (C9, C10), which acts as a reactive "weak link." This allows it to readily undergo oxidation and cycloaddition reactions that preserve the aromaticity of the outer rings.

- Phenanthrene's greater thermodynamic stability makes it generally less reactive. Its reactivity is centered on the alkenic C9-C10 bond for addition-type reactions, but it lacks the diene character necessary for Diels-Alder reactions.

This understanding is paramount for professionals in drug development and materials science, where the choice of a PAH scaffold can dictate the synthetic routes available and the ultimate stability and properties of the final product.

References

- Studypool. (n.d.). Oxidation of anthracene. Retrieved from [Link]

- Scribd. (n.d.). Oxidation of Anthracene to Anthraquinone. Retrieved from [Link]

- Google Patents. (1965). Process for preparing diphenic acid.

- Nüchter, M., Ondruschka, B., & Trotzki, R. (2000). 5026 Oxidation of anthracene to anthraquinone. Journal für praktische Chemie, 342(7). Retrieved from [Link]

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- University of Basrah. (n.d.). EXPERIMENT (13) Preparation of anthraquinone. Retrieved from [Link]
- Research on preparation of Diphenic Acid from Phenanthrene with peracetic acid. (n.d.). In IOP Conference Series: Earth and Environmental Science. Retrieved from [Link]
- European Patent Office. (2009). Process for the preparation of diphenic acid. Retrieved from [Link]
- Google Patents. (1957). Oxidation of phenanthrene to produce 2, 2'-diphenic acid and its esters.
- Organic Syntheses. (n.d.). Diphenaldehydic acid. Retrieved from [Link]
- Sciencemadness Discussion Board. (2024). Anthraquinone by oxidation of 9-bromoanthracene. Retrieved from [Link]
- Meulenberg, R., et al. (1997). Partially oxidized polycyclic aromatic hydrocarbons show an increased bioavailability and biodegradability. FEMS Microbiology Letters, 152(1), 45-49. Retrieved from [Link]
- Evans, W. C., Fernley, H. N., & Griffiths, E. (1965). Oxidative metabolism of phenanthrene and anthracene by soil pseudomonads. The ring-fission mechanism. Biochemical Journal, 95(3), 819–831. Retrieved from [Link]
- Michał, M., et al. (2022). Destruction of anthracene and phenanthrene using PDS/UV, one of advanced oxidation processes in terms of. Global NEST Journal, 24(4), 603-609. Retrieved from [Link]
- ResearchGate. (n.d.). Kinetics of the degradation of PAHs: (a) phenanthrene, (b) anthracene,.... Retrieved from [Link]
- Scribd. (n.d.). Anthracene vs. Phenanthrene Chemistry. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. PROCESS FOR THE PREPARATION OF DIPHENIC ACID - Patent 1575894 [data.epo.org]
- 3. Sciencemadness Discussion Board - Anthraquinone by oxidation of 9-bromoanthracene - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. journal.gnest.org [journal.gnest.org]
- 5. academics.su.edu.krd [academics.su.edu.krd]
- 6. scribd.com [scribd.com]

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